Crystal structure analysis of Tert-butyl methylphenoxy phenol

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Compound of Interest

Compound Name:	*Tert-butyl methylphenoxy phenol*
CAS No.:	*307000-42-6*
Cat. No.:	*B1600324*

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An In-depth Technical Guide to the Crystal Structure Analysis of 4-(4-tert-butyl-2-methylphenoxy)phenol

This guide provides a comprehensive, field-proven methodology for the complete crystal structure analysis of 4-(4-tert-butyl-2-methylphenoxy)phenol. Designed for researchers, medicinal chemists, and materials scientists, this document moves beyond a simple recitation of steps to explain the underlying scientific rationale for key experimental decisions. We will navigate the entire workflow, from targeted synthesis and single-crystal cultivation to the nuances of X-ray diffraction, structure solution, and advanced analysis of intermolecular forces.

The target molecule, 4-(4-tert-butyl-2-methylphenoxy)phenol, is a diaryl ether derivative of tert-butylated phenols. Such compounds are of significant interest due to their well-established antioxidant properties, which are critical in preventing oxidative degradation in pharmaceuticals, cosmetics, and industrial materials.[1] The bulky tert-butyl group enhances the stability of the corresponding phenoxy radical, a key feature for high efficacy as a primary antioxidant.[1][2] Determining the precise three-dimensional atomic arrangement and intermolecular packing of this molecule is crucial for understanding its physicochemical

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properties, such as solubility and stability, which are foundational to rational drug design and materials engineering.[3]

Physicochemical Properties of the Target Molecule

A summary of the key computed properties for 4-(4-tert-butyl-2-methylphenoxy)phenol is presented below.

Property	Value	Source
Molecular Formula	$C_{17}H_{20}O_2$	[4]
Molecular Weight	256.34 g/mol	[4]
InChIKey	CKVHXAPZCATURN-UHFFFAOYSA-N	[4]
Stereochemistry	Achiral	[4]
LogP (calc.)	~4.5 - 5.0	N/A

Part 1: Synthesis and Single-Crystal Cultivation

A robust crystal structure analysis begins with the synthesis of high-purity material and the subsequent growth of diffraction-quality single crystals.[5] Purity is paramount, as impurities can inhibit crystallization or become incorporated into the crystal lattice, leading to disorder and poor diffraction quality.[6]

Proposed Synthesis Pathway

A plausible and efficient method for synthesizing the target diaryl ether is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of a phenol with an aryl halide. Here, we propose the coupling of 4-tert-butyl-2-methylphenol with 4-bromo-anisole, followed by demethylation to yield the final product.

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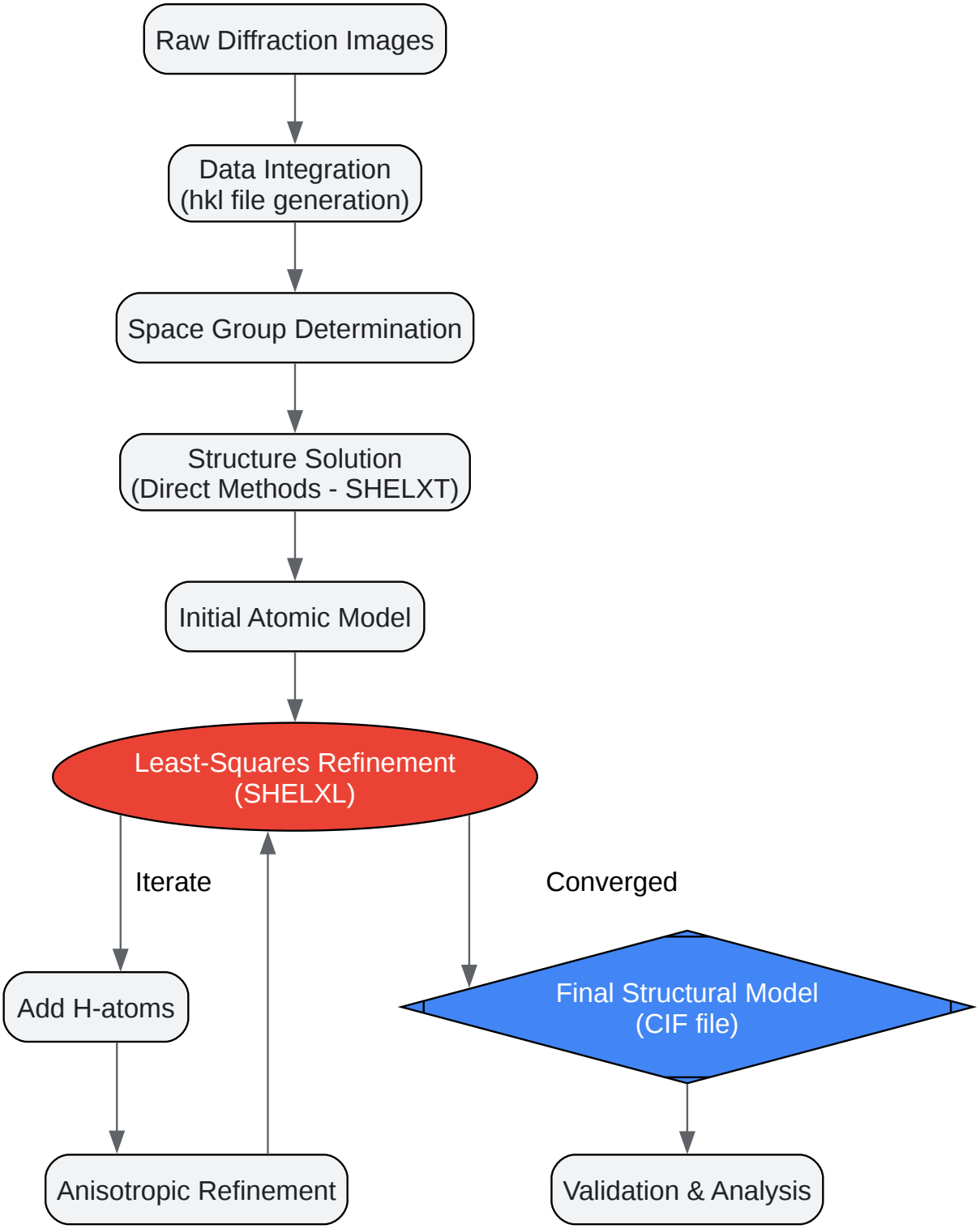

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